

Solubility Profile of Glyoxal bis(diallyl acetal) in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Glyoxal bis(diallyl acetal)*

Cat. No.: B099651

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Glyoxal bis(diallyl acetal)** (CAS No. 16646-44-9), also known as 1,1,2,2-Tetraallyloxyethane, in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document emphasizes qualitative solubility predictions based on the principle of "like dissolves like" and information inferred from various sources. It also includes a detailed, generalized experimental protocol for determining the solubility of a liquid compound in organic solvents, which can be adapted for precise quantification. This guide is intended to assist researchers and professionals in handling and utilizing **Glyoxal bis(diallyl acetal)** in various experimental and formulation settings.

Introduction

Glyoxal bis(diallyl acetal) is a versatile chemical intermediate with applications in organic synthesis and polymer chemistry.^[1] Its utility is particularly noted in the cosmetic and pharmaceutical industries.^[2] A thorough understanding of its solubility in different organic solvents is crucial for its effective use in synthesis, purification, and formulation development. This guide aims to consolidate the available information and provide a practical framework for assessing its solubility.

Physicochemical Properties

A summary of the key physicochemical properties of **Glyoxal bis(diallyl acetal)** is presented in Table 1. These properties influence its solubility behavior.

Table 1: Physicochemical Properties of **Glyoxal bis(diallyl acetal)**

Property	Value	Reference
CAS Number	16646-44-9	[3]
Molecular Formula	C ₁₄ H ₂₂ O ₄	[4]
Molecular Weight	254.32 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid or white powder	[2][5]
Density	1.001 g/mL at 25 °C	
Boiling Point	155-160 °C at 25 mmHg	[5]
Refractive Index	n _{20/D} 1.4556	
Flash Point	>110 °C (>230 °F)	[5]

Solubility Data

Specific quantitative solubility data for **Glyoxal bis(diallyl acetal)** in a range of organic solvents is not readily available in the reviewed literature. However, based on its chemical structure—an acetal with four ether linkages and terminal double bonds—a qualitative assessment of its solubility can be made. The principle of "like dissolves like" suggests that it will be more soluble in solvents with similar polarity.

Table 2: Qualitative Solubility of **Glyoxal bis(diallyl acetal)** in Common Organic Solvents

Solvent Class	Solvent Example	Predicted Solubility	Rationale / Inferred Use
Ethers	Diethyl ether, 1,4-Dioxane	Soluble / Miscible	Structural similarity (ether linkages). Used as a reaction solvent.
Halogenated Hydrocarbons	Dichloromethane, Chloroform	Soluble / Miscible	Solvents with moderate polarity suitable for dissolving many organic compounds.
Aromatic Hydrocarbons	Toluene	Soluble / Miscible	Used as a reaction solvent.
Ketones	Acetone	Soluble / Miscible	Polar aprotic solvent.
Esters	Ethyl acetate	Soluble / Miscible	Polar aprotic solvent.
Alcohols	Ethanol, Methanol	Soluble / Miscible	Capable of hydrogen bonding, though the acetal itself is a hydrogen bond acceptor.
Aprotic Polar Solvents	Acetonitrile, Dimethylformamide (DMF)	Soluble / Miscible	High polarity.
Nonpolar Hydrocarbons	Hexane, Cyclohexane, Heptane	Likely Soluble to Sparingly Soluble	The allyl groups provide some nonpolar character. Used as a reaction co-solvent.
Water	Insoluble to Sparingly Soluble	As a relatively large organic molecule with significant nonpolar character, high solubility in water is	

not expected. Acetals can also be unstable in aqueous acidic conditions.[6][7]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a liquid substance like **Glyoxal bis(diallyl acetal)** in an organic solvent. This method, often referred to as the analytical isothermal shake-flask method, is a reliable approach for obtaining quantitative solubility data.[1]

Objective: To determine the concentration (e.g., in g/100 mL or mol/L) of **Glyoxal bis(diallyl acetal)** that dissolves in a specific organic solvent at a given temperature to form a saturated solution.

Materials:

- **Glyoxal bis(diallyl acetal)**
- Selected organic solvent(s) (analytical grade)
- Scintillation vials or sealed test tubes
- Thermostatically controlled shaker or water bath
- Analytical balance
- Pipettes and syringes
- Syringe filters (chemically compatible with the solvent)
- Gas chromatograph (GC) or other suitable analytical instrument

Procedure:

- Preparation of Supersaturated Solution:

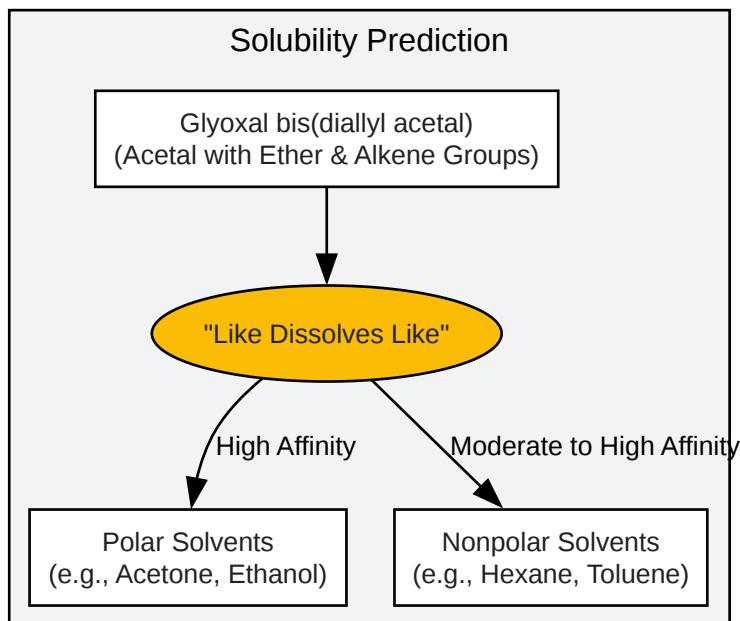
- Add an excess amount of **Glyoxal bis(diallyl acetal)** to a known volume or mass of the chosen organic solvent in a sealed vial. The excess solute is necessary to ensure that a saturated solution is formed.[\[1\]](#)
- Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed at the same temperature to allow the undissolved solute to settle.
- Sampling and Analysis:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe.
 - Immediately filter the sample through a syringe filter to remove any suspended microparticles of the undissolved solute.
 - Accurately dilute the filtered sample with a known volume of the same solvent.
 - Analyze the concentration of **Glyoxal bis(diallyl acetal)** in the diluted sample using a pre-calibrated analytical method, such as gas chromatography.
- Calculation:
 - From the measured concentration of the diluted sample, calculate the concentration of the original saturated solution. This value represents the solubility of **Glyoxal bis(diallyl acetal)** in the solvent at that temperature.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Glyoxal bis(diallyl acetal)** and the chosen solvents before starting any experimental work.

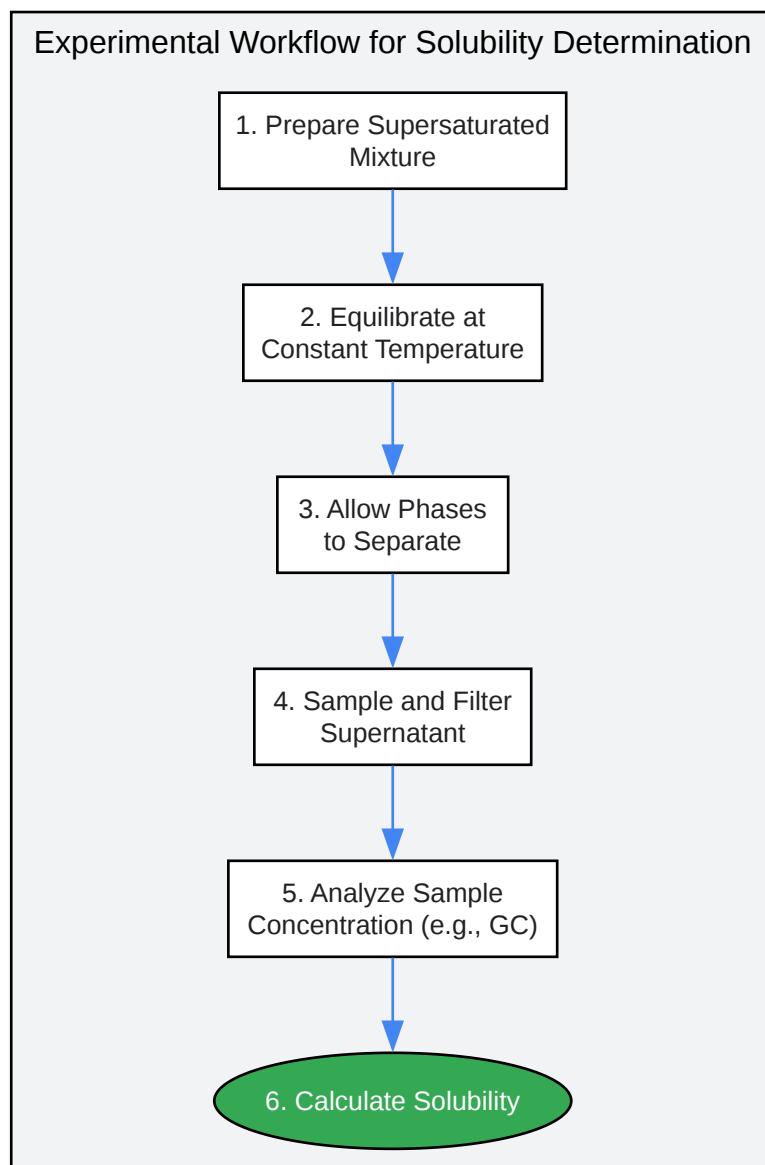
Visualizations

The following diagrams illustrate the logical relationships in solubility determination and the general solubility behavior of **Glyoxal bis(diallyl acetal)**.



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Caption: Logical approach to predicting solubility.



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Caption: Workflow for experimental solubility determination.

Conclusion

While specific quantitative solubility data for **Glyoxal bis(diallyl acetal)** remains elusive in the current body of scientific literature, a strong qualitative understanding of its solubility can be derived from its chemical structure and general principles of chemistry. It is predicted to be soluble in a wide range of common organic solvents, particularly those with moderate to high polarity. For applications requiring precise solubility values, the provided general experimental

protocol offers a robust starting point for empirical determination. Further research to quantify the solubility of this compound in various solvents would be a valuable contribution to the field.

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